

An In-depth Technical Guide to the Physical Properties of 3-Methoxyfuran

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Compound of Interest

Compound Name: 3-Methoxyfuran

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This technical guide provides a comprehensive overview of the known physical properties of **3-Methoxyfuran**, a heterocyclic organic compound of interest in various chemical and pharmaceutical research domains. This document summarizes key quantitative data, details relevant experimental methodologies for property determination, and presents logical workflows for these procedures.

Core Physical Properties of 3-Methoxyfuran

3-Methoxyfuran is a colorless to yellow liquid at standard temperature and pressure.^[1] It is characterized by the molecular formula $C_5H_6O_2$ and a molecular weight of 98.10 g/mol.^[2] The available physical property data is summarized in the table below.

Physical Property	Value	Source/Method
Boiling Point	54-55 °C (at 80 Torr)	^[3]
Melting Point	Below room temperature	Inferred from physical state
Density	1.019 ± 0.06 g/cm ³	Predicted ^[3]
Molecular Weight	98.10 g/mol	Computed ^[2]

It is important to note that some sources report a melting point of 112 °C; however, this is inconsistent with its observed liquid state at room temperature and is considered erroneous.[3]

Experimental Protocols for Physical Property Determination

The following sections detail standardized experimental procedures for the determination of the boiling and melting points of organic compounds like **3-Methoxyfuran**.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small rubber band or wire to attach the capillary tube to the thermometer
- Heating mantle or Bunsen burner
- High-boiling point mineral oil
- Sample of **3-Methoxyfuran** (or other liquid)

Procedure:

- **Sample Preparation:** A small amount of the liquid sample is introduced into a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.

- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The Thiele tube is filled with mineral oil, and the thermometer-test tube assembly is immersed in the oil. Heat is applied to the side arm of the Thiele tube to ensure even heat distribution via convection.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating should continue until a steady stream of bubbles is observed.
- **Boiling Point Reading:** The heat source is then removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[4]

Melting Point Determination (Capillary Method)

Given that **3-Methoxyfuran** is a liquid at room temperature, this protocol would be applicable for determining the melting point of solid derivatives or related solid furan compounds.

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (open at one end)
- Thermometer (calibrated)
- Solid organic compound

Procedure:

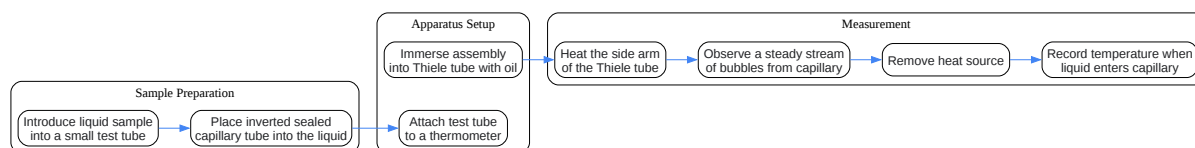
- **Sample Preparation:** A small amount of the finely powdered solid sample is packed into the open end of a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The apparatus is heated at a controlled rate. For an unknown sample, a rapid initial heating can be used to determine an approximate melting range, followed by a slower, more

precise measurement (1-2 °C per minute) with a fresh sample.

- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- Melting Point Range: The temperature at which the entire sample has completely melted is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).^{[1][5]}

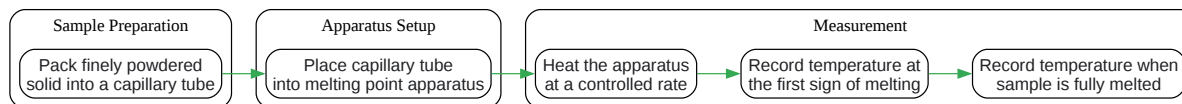
Visualization of Experimental Workflows

The logical flow of the experimental protocols for determining the boiling and melting points are visualized below using the DOT language.



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Boiling Point Determination Workflow



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Melting Point Determination Workflow

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